

# Kushenol B: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: **Kushenol B**

Cat. No.: **B3030867**

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Kushenol B** is a prenylated flavonoid isolated from the roots of *Sophora flavescens* Ait., a plant with a long history in traditional medicine. As a member of the flavonoid family, **Kushenol B** has attracted scientific interest due to its potential therapeutic properties, including antimicrobial, anti-inflammatory, and antioxidant activities. This technical guide provides a comprehensive overview of the chemical properties, biological activities, and relevant experimental protocols for **Kushenol B**, intended to support further research and drug development efforts.

## Chemical Properties

**Kushenol B** is a complex flavonoid with the IUPAC name 2-(2,4-dihydroxyphenyl)-5,7-dihydroxy-6-(3-methylbut-2-enyl)-8-(5-methyl-2-prop-1-en-2-ylhex-4-enyl)-2,3-dihydrochromen-4-one. Its chemical and physical properties are summarized in the table below for easy reference.

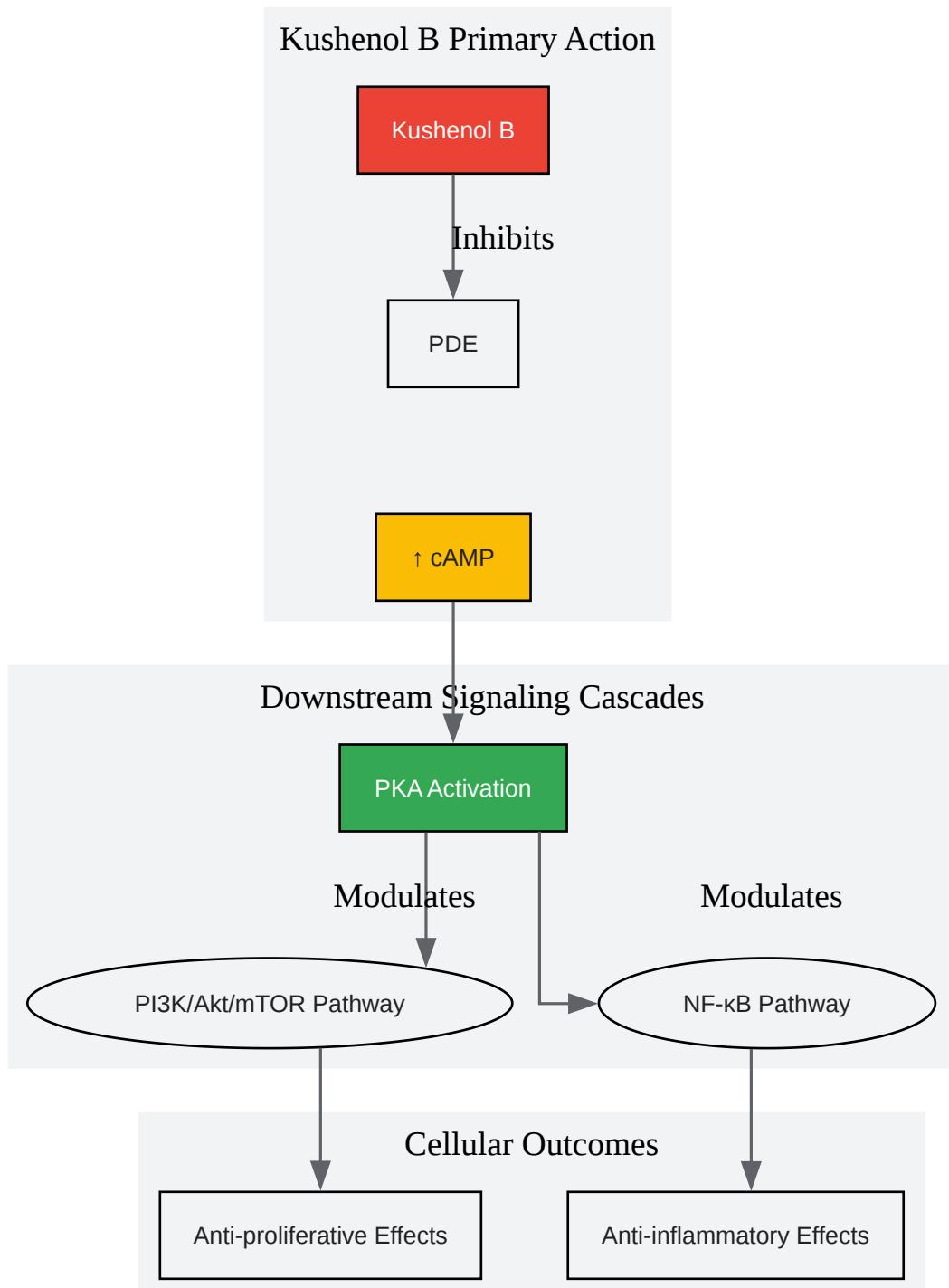
Property	Value	Source
CAS Number	99217-64-8	N/A
Molecular Formula	C <sub>30</sub> H <sub>36</sub> O <sub>6</sub>	<a href="#">[1]</a>
Molecular Weight	492.6 g/mol	<a href="#">[1]</a>
Physical Description	Powder	N/A
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	N/A
Purity	Typically ≥98%	N/A
Source	Roots of <i>Sophora flavescens</i> Ait.	N/A

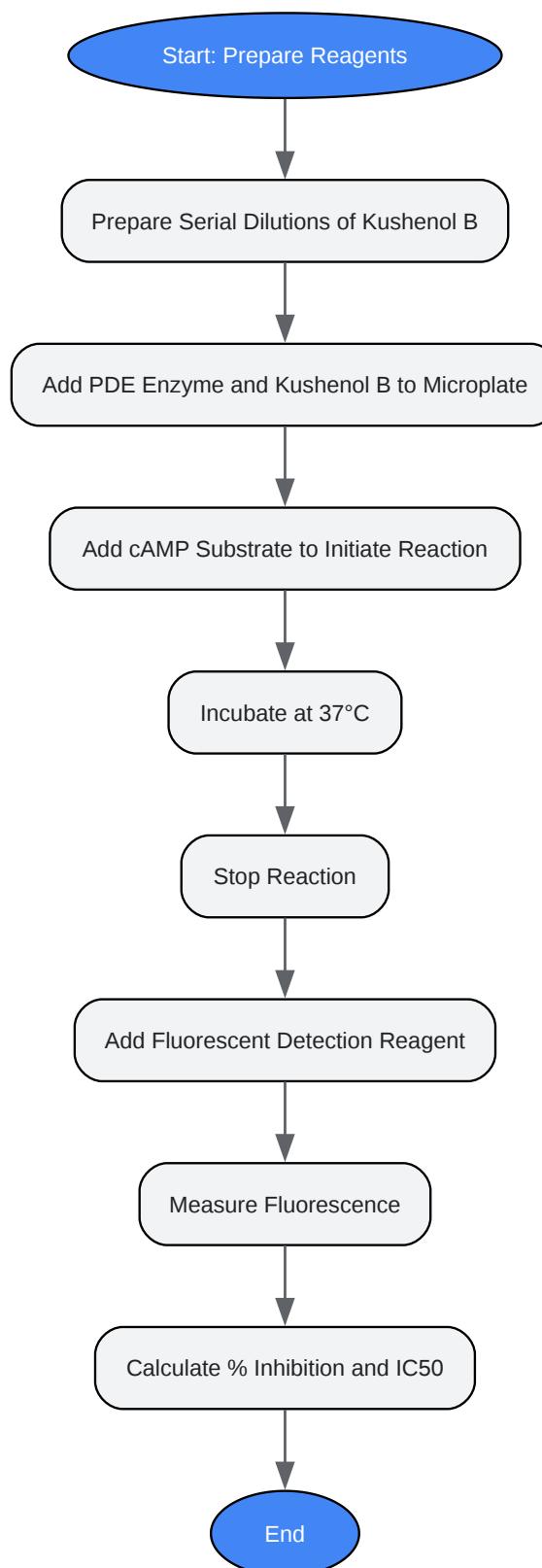
## Biological Activity and Signaling Pathways

**Kushenol B** is primarily recognized for its inhibitory activity against cyclic adenosine monophosphate (cAMP) phosphodiesterase (PDE), with a reported half-maximal inhibitory concentration (IC<sub>50</sub>) of 31  $\mu$ M[\[2\]](#). By inhibiting PDE, **Kushenol B** increases intracellular levels of cAMP, a crucial second messenger involved in numerous cellular processes. This primary mechanism of action suggests that **Kushenol B** can modulate various downstream signaling pathways.

## cAMP-PKA Signaling Pathway

The inhibition of PDE by **Kushenol B** leads to an accumulation of intracellular cAMP. This, in turn, activates Protein Kinase A (PKA), a key enzyme that phosphorylates numerous substrate proteins, thereby regulating a wide range of cellular functions including gene expression, metabolism, and cell proliferation.



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## References

- 1. Kushenol B | C<sub>30</sub>H<sub>36</sub>O<sub>6</sub> | CID 5318891 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
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